

An In-depth Technical Guide on the Natural Occurrence of Methyl 3-oxooctadecanoate

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Compound of Interest

Compound Name: Methyl 3-oxooctadecanoate

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Abstract

This technical guide addresses the natural occurrence of **Methyl 3-oxooctadecanoate**. A comprehensive review of available scientific literature and chemical databases was conducted to ascertain its presence in biological systems. The findings indicate a lack of evidence for the natural occurrence of **Methyl 3-oxooctadecanoate**. This document summarizes the available information regarding this compound, focusing on its chemical properties and synthetic routes, and clarifies the absence of data related to its natural sources, biosynthetic pathways, and physiological roles.

Introduction

Methyl 3-oxooctadecanoate (CAS No: 14531-34-1) is a long-chain keto fatty acid ester with the molecular formula $C_{19}H_{36}O_3$ ^{[1][2]}. Its structure consists of an eighteen-carbon chain with a keto group at the third carbon position and a methyl ester at the carboxyl end. While various fatty acid methyl esters are ubiquitous in nature, serving as crucial components of lipids and signaling molecules, the natural presence of **Methyl 3-oxooctadecanoate** has not been documented. Several chemical databases explicitly state that **Methyl 3-oxooctadecanoate** is not found in nature^{[3][4][5]}.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 3-oxooctadecanoate** is provided in Table 1. This information is derived from chemical databases and is essential for its synthesis, purification, and analytical identification.

Table 1: Physicochemical Properties of **Methyl 3-oxooctadecanoate**

Property	Value	Reference
Molecular Formula	C19H36O3	[1][2]
Molecular Weight	312.49 g/mol	[1][2]
CAS Number	14531-34-1	[1][2]
Appearance	Solid	
Melting Point	46-48 °C	
Boiling Point	178-180 °C at 0.8 mmHg	
Synonyms	Methyl 3-oxostearate, 3-Oxooctadecanoic acid methyl ester	[3]

Synthesis of Methyl 3-oxooctadecanoate

While not found in nature, **Methyl 3-oxooctadecanoate** can be synthesized in the laboratory. A general procedure for the synthesis of 3-oxo-fatty acid methyl esters involves the reaction of a corresponding acid chloride with methyl potassium malonate[6].

Experimental Protocol for Synthesis

The following is a generalized protocol based on the synthesis of similar compounds[6]:

- **Preparation of Magnesium Salt:** Methyl potassium malonate is suspended in acetonitrile under an inert atmosphere. Triethylamine and anhydrous magnesium chloride are added, and the mixture is stirred for several hours to form the magnesium salt of methyl malonate.
- **Acylation:** The reaction mixture is cooled, and the appropriate acid chloride (in this case, hexadecanoyl chloride) is added dropwise.

- Work-up: The reaction is quenched, and the solvent is removed under vacuum. The residue is then subjected to an acidic workup to remove magnesium salts.
- Purification: The crude product is purified by distillation or recrystallization to yield **Methyl 3-oxooctadecanoate**.

A workflow for this chemical synthesis is depicted in the following diagram.



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